

molecular structure and weight of Pyridine-4-sulfonic acid

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Compound of Interest

Compound Name: *Pyridine-4-sulfonic acid*

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Pyridine-4-sulfonic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular structure, physicochemical properties, and synthesis of **Pyridine-4-sulfonic acid**. The information is tailored for professionals in research and development, offering detailed experimental protocols and structured data for practical application.

Core Physicochemical Properties

Pyridine-4-sulfonic acid is a heterocyclic organic compound that belongs to the family of pyridines and sulfonic acids. It is a white to off-white solid at room temperature and is utilized as a reagent in organic synthesis.^[1]

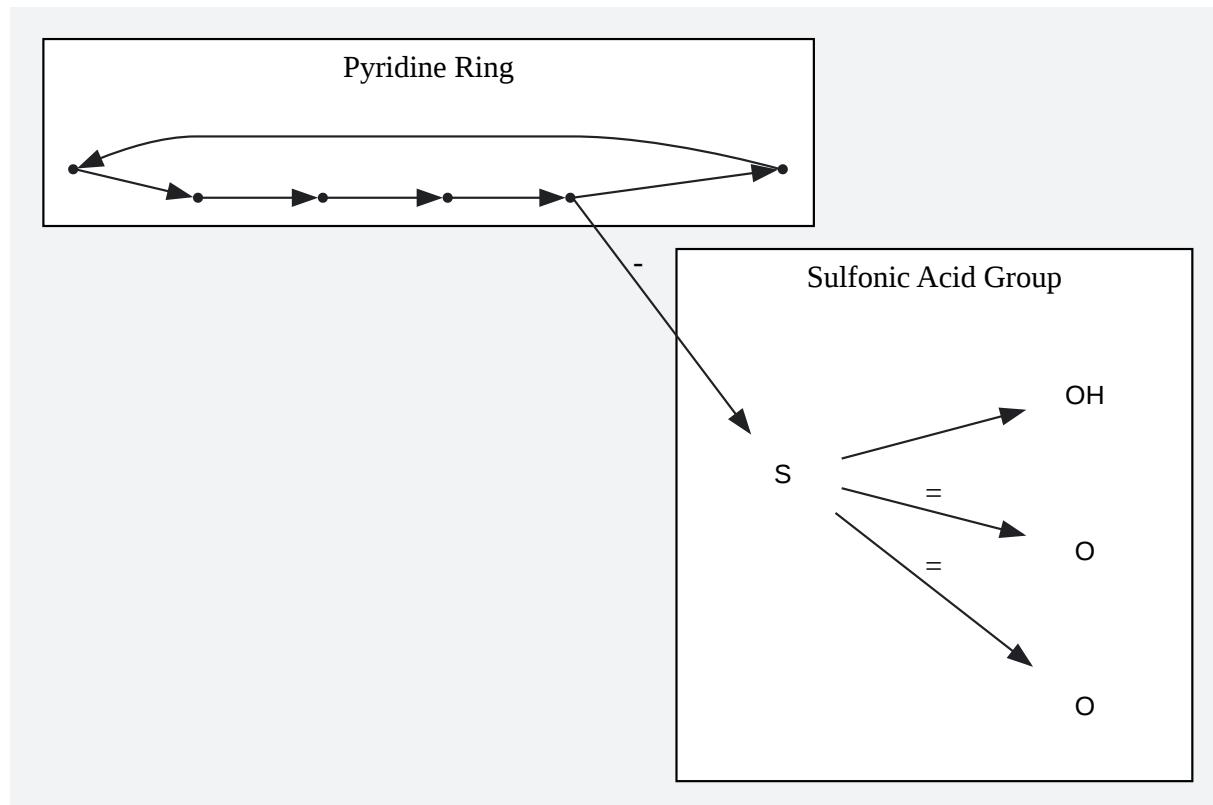
Quantitative Data Summary

The key quantitative properties of **Pyridine-4-sulfonic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₅ NO ₃ S	[1] [2] [3] [4] [5] [6]
Molecular Weight	159.16 g/mol	[1] [2] [4] [6]
CAS Number	5402-20-0	[1] [2] [3] [4] [6]
Melting Point	330°C (decomposes)	[1]
Appearance	White to off-white solid	[1]
SMILES	O=S(=O)(O)c1ccncc1	[1] [3]
MDL Number	MFCD00234082	[1] [2] [3] [5]

Molecular Structure

The molecular structure of **Pyridine-4-sulfonic acid** consists of a pyridine ring substituted at the 4-position with a sulfonic acid group.



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Caption: Molecular structure of **Pyridine-4-sulfonic acid**.

Experimental Protocols

Synthesis of Pyridine-4-sulfonic Acid

A common method for the preparation of **Pyridine-4-sulfonic acid** involves the reaction of N-(4-pyridyl)pyridinium chloride hydrochloride with sodium sulfite, followed by acidification.^[7]

Materials:

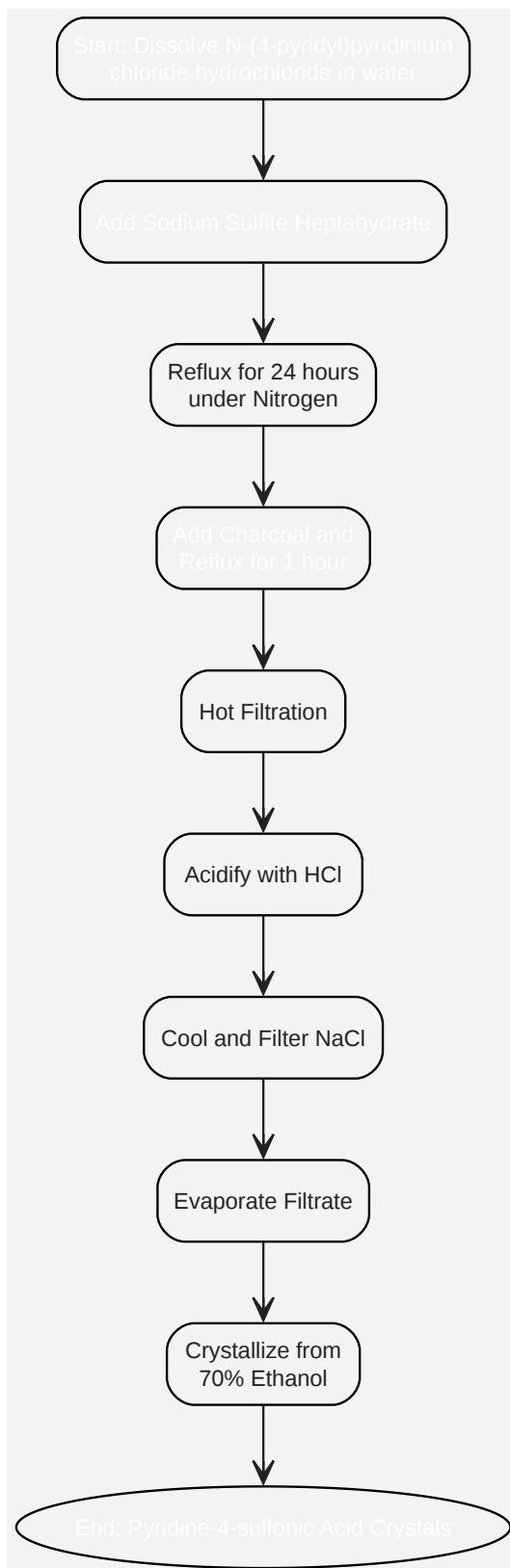
- N-(4-pyridyl)pyridinium chloride hydrochloride
- Sodium sulfite heptahydrate

- Deionized water
- Charcoal
- 12N Hydrochloric acid
- 70% Aqueous ethanol

Procedure:

- Reaction Setup: Dissolve 115 g (0.50 mole) of N-(4-pyridyl)pyridinium chloride hydrochloride in 750 ml of water in a 2-liter round-bottomed flask.[\[7\]](#)
- Sulfite Addition: Cautiously add 378 g (1.50 moles) of solid sodium sulfite heptahydrate to the solution.[\[7\]](#)
- Reflux: Once the initial evolution of sulfur dioxide has subsided, gently heat the solution under reflux in a nitrogen atmosphere for 24 hours.[\[7\]](#)
- Decolorization: After cooling slightly, add 20 g of charcoal to the mixture and heat under reflux for an additional hour.[\[7\]](#)
- Filtration and Acidification: Filter the hot solution to remove the charcoal. After the filtrate has cooled, add 320 ml of 12N hydrochloric acid with mixing.[\[7\]](#)
- Precipitation and Isolation: Cool the solution to room temperature to precipitate sodium chloride. Filter the precipitate and evaporate the filtrate to dryness under reduced pressure on a steam bath.[\[7\]](#)
- Crystallization: Crystallize the residue from 600 ml of 70% aqueous ethanol to yield colorless crystals of **Pyridine-4-sulfonic acid**.[\[7\]](#)
- Drying: Dry the crystals to obtain the final product.

The following diagram illustrates the workflow for the synthesis of **Pyridine-4-sulfonic acid**.

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Caption: Workflow for the synthesis of **Pyridine-4-sulfonic acid**.

Applications in Research and Development

Pyridine-4-sulfonic acid is primarily used as a versatile reagent in organic synthesis. It serves as a precursor for the preparation of various derivatives, including 4-dimethylaminopyridine (DMAP) and its analogues.^[1] It has also been involved in the preparation of materials for hydrogen sensor elements.^[1] Its utility in drug development often lies in its role as a building block for more complex molecules with potential therapeutic activities.

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